

Essential Safety and Logistics for Handling Crotyl Alcohol

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Compound of Interest

Compound Name: Crotyl alcohol

Cat. No.: B042815

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling volatile and hazardous chemicals such as **Crotyl alcohol**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to minimize risks and ensure compliance.

Chemical Identifier: **Crotyl Alcohol**

- Synonyms: 2-Buten-1-ol, Crotonyl alcohol
- CAS Number: 6117-91-5[1]

Hazard Summary & Quantitative Data

Crotyl alcohol is a flammable and toxic unsaturated alcohol that requires careful handling.[2][3][4] The primary hazards include flammability, acute toxicity through oral, dermal, and inhalation routes, and irritation to the skin and eyes.[2][4][5]

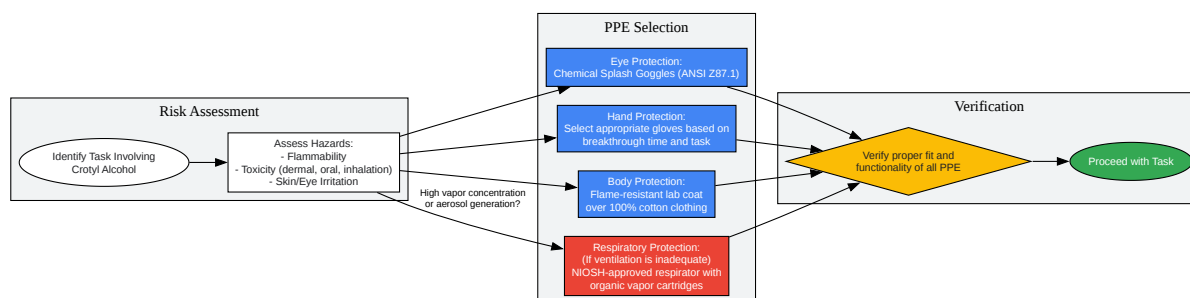
Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	GHS02: Flammable	Warning	H226: Flammable liquid and vapor[3][4]
Acute Toxicity (Oral)	GHS07: Exclamation mark	Warning	H302: Harmful if swallowed[3][4]
Acute Toxicity (Dermal)	GHS07: Exclamation mark	Warning	H312: Harmful in contact with skin[3][4]
Skin Irritation	GHS07: Exclamation mark	Warning	H315: Causes skin irritation[3]
Eye Irritation	GHS07: Exclamation mark	Warning	H319: Causes serious eye irritation[3]

Exposure Limits and Toxicity Data:

Parameter	Value	Species	Reference
Oral LD50	793 mg/kg	Rat	[5]
Dermal LD50	1084 mg/kg	Rabbit	[5]
OSHA PEL	Not established	N/A	[5]
NIOSH REL	Not established	N/A	
ACGIH TLV	Not established	N/A	

Personal Protective Equipment (PPE) Protocol

A systematic approach to selecting and using PPE is critical. The following workflow outlines the decision-making process for ensuring appropriate protection.



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Caption: PPE Selection Workflow for Handling **Crotyl Alcohol**.

Glove Selection Guide

Specific breakthrough time data for **Crotyl alcohol** is not readily available. Therefore, glove selection should be based on data for structurally similar chemicals, such as Allyl alcohol, and general resistance to alcohols. Always test gloves for compatibility before extended use.

Glove Material	Breakthrough Time (Allyl Alcohol)	Degradation Rating	Recommendation for Crotyl Alcohol
Butyl Rubber	> 480 minutes	Excellent	Recommended for prolonged contact
Neoprene	140 minutes	Fair	Suitable for moderate contact
Nitrile	60 minutes	Good	Suitable for incidental contact only
Natural Rubber (Latex)	< 10 minutes	Poor	Not Recommended
Polyvinyl Chloride (PVC)	Not Rated	Poor	Not Recommended

Data is based on Ansell's 8th Edition Chemical Resistance Guide for Allyl Alcohol and should be used as an estimate.

Operational and Disposal Plans

Step-by-Step Handling Procedures

- Preparation and Engineering Controls:
 - Conduct a pre-work hazard analysis.
 - Ensure a certified chemical fume hood is operational and used for all manipulations of **Crotyl alcohol**.
 - Verify that an eyewash station and safety shower are accessible within a 10-second travel distance.
 - Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment) from the immediate work area.^[6]
 - Ground and bond all containers and receiving equipment to prevent static discharge.^[6]

- Donning PPE:
 - Wear a flame-resistant or 100% cotton lab coat over clothing that fully covers the legs.^[6]
 - Don chemical splash goggles that meet ANSI Z87.1 standards.
 - Wear appropriate chemical-resistant gloves (refer to the glove selection guide). For tasks with a high risk of splash, consider double-gloving.
- Chemical Handling:
 - Keep containers of **Crotyl alcohol** tightly closed when not in use.^[6]
 - Use spark-proof tools for opening and closing containers.^[5]
 - Dispense the minimum quantity needed for the experiment.
 - Avoid breathing vapors. If any dizziness or nausea occurs, move to fresh air immediately and seek medical attention.
- Post-Handling:
 - Thoroughly wash hands with soap and water after removing gloves.
 - Decontaminate the work area.
 - Properly doff and dispose of or decontaminate PPE.

Spill Response Protocol

- Immediate Actions:
 - Alert personnel in the immediate area and evacuate if the spill is large or ventilation is poor.
 - If spilled on skin or clothing, immediately use the safety shower for at least 15 minutes and remove contaminated clothing.

- If eye contact occurs, flush with the eyewash station for at least 15 minutes and seek immediate medical attention.[5]
- Spill Cleanup:
 - For small spills (less than 100 mL) within a fume hood:
 - Ensure proper PPE is worn, including respiratory protection if necessary.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Use spark-proof tools to collect the absorbed material into a designated, labeled hazardous waste container.
 - For large spills, evacuate the area, close the doors, and contact the institutional emergency response team.

Waste Disposal Plan

Crotyl alcohol and materials contaminated with it are considered hazardous waste.

- Waste Collection:
 - Collect all **Crotyl alcohol** waste in a dedicated, properly labeled, and sealed container. The container should be compatible with flammable liquids.
 - Do not mix with incompatible waste streams (e.g., strong oxidizing agents, acids).[5]
- Waste Storage:
 - Store the hazardous waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.
 - The storage area must be away from ignition sources.
- Disposal:
 - Dispose of the hazardous waste through your institution's designated hazardous waste management program.[4]

- Never dispose of **Crotyl alcohol** down the drain or in regular trash.[7]
- Follow all local, state, and federal regulations for hazardous waste disposal.

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